

# An In-depth Technical Guide to 2-Methoxyethylamine

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## Compound of Interest

Compound Name: 2-Methoxyethylamine

Cat. No.: B085606

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the fundamental physicochemical properties of **2-Methoxyethylamine**, a key reagent in pharmaceutical and biotechnological research. Its application as a building block in the synthesis of complex molecules, including lipid-like materials for RNAi therapeutics, underscores its importance in modern drug development.

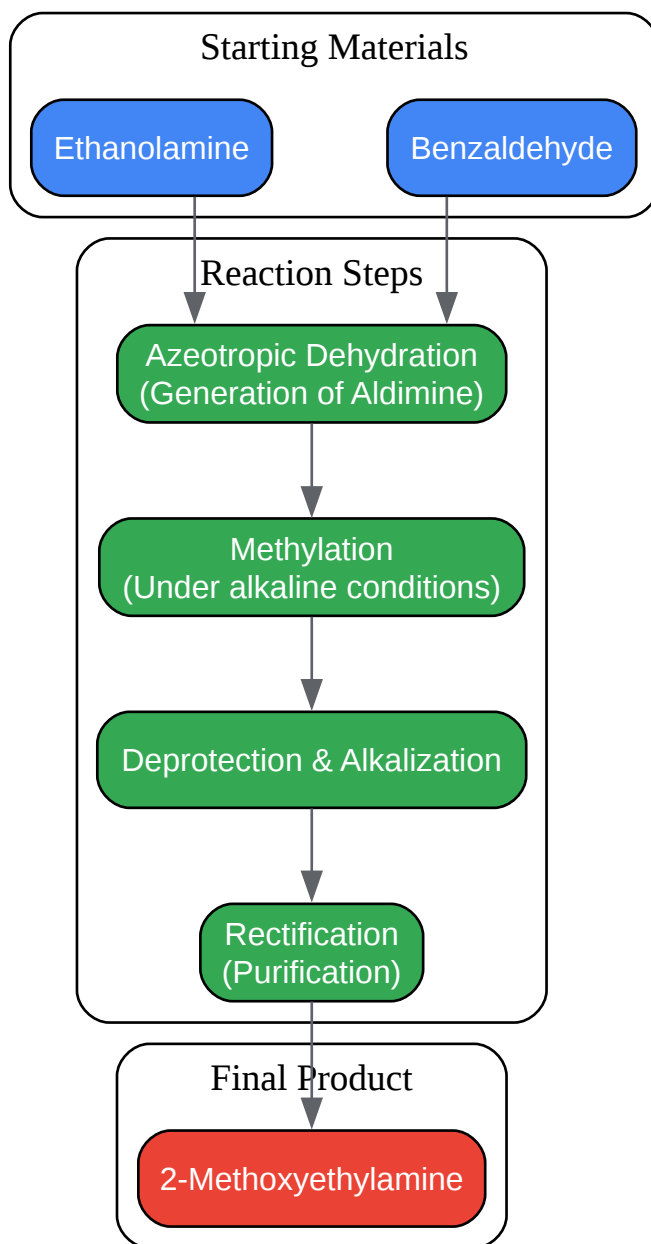
## Core Physicochemical Data

**2-Methoxyethylamine**, also known as 2-aminoethyl methyl ether, is a colorless liquid utilized as an intermediate in various chemical syntheses.<sup>[1]</sup> Its core quantitative properties are summarized below.

Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NO	[1][2]
CH <sub>3</sub> OCH <sub>2</sub> CH <sub>2</sub> NH <sub>2</sub>	[3][4][5]	
Molecular Weight	75.11 g/mol	[2][4][5][6]
75.10966 g/mol	[1]	

## Synthetic Workflow

The synthesis of **2-Methoxyethylamine** can be achieved through various methods. One documented industrial preparation involves a multi-step process beginning with inexpensive starting materials, highlighting a cost-effective and scalable approach. The logical flow of this synthesis is outlined below.



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A logical workflow for the synthesis of **2-Methoxyethylamine**.

## Experimental Methodologies

While detailed experimental protocols are specific to individual research applications, the general methodologies involving **2-Methoxyethylamine** leverage its primary amine and ether functionalities.

Use as a Synthetic Reagent: **2-Methoxyethylamine** serves as a reactant in various chemical transformations. These include:

- **Substitution Reactions:** It is used in substitution reactions with phosphoimidazolidine-activated derivatives of nucleosides.
- **Amide Synthesis:** It readily reacts with carboxylic acids to form corresponding amides.
- **Aza-Michael Addition:** It is employed for the chemical modification of  $\alpha$ -acrylated cross-linked polymers.

**Role in Drug Delivery:** A significant application of **2-Methoxyethylamine** is in the synthesis of lipid-like materials, which are crucial components of lipid nanoparticles (LNPs) for the delivery of RNAi therapeutics.[2] The amine group allows for its incorporation into the polar head group of cationic lipids, which are essential for encapsulating and delivering nucleic acid payloads.

**Purification:** For laboratory use, commercial grades of **2-Methoxyethylamine** can be further purified. A common method involves the azeotropic distillation of an aqueous solution with benzene or methylene chloride to remove water, followed by distillation from zinc dust to eliminate other impurities. Due to its propensity to absorb atmospheric carbon dioxide, it should be stored in a tightly sealed container.

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